

Application Notes and Protocols for DWP-05195

In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: DWP-05195
CAS No.: 904309-12-2
Cat. No.: B15577635

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Topic: **DWP-05195** In Vitro Assay Protocols Audience: Researchers, scientists, and drug development professionals.

Introduction

DWP-05195 is a novel antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1), a channel known for its role in pain signal transduction.^{[1][2]} Initially developed for pain management, recent studies have highlighted its potential as an anti-cancer agent.^{[2][3]} In human ovarian cancer cells, **DWP-05195** has been shown to induce apoptosis through a pathway involving endoplasmic reticulum (ER) stress and reactive oxygen species (ROS).^{[1][3]} These application notes provide detailed protocols for key in vitro assays to study the effects of **DWP-05195**.

Data Presentation

Table 1: Effect of **DWP-05195** on Cell Viability in Human Ovarian Cancer Cell Lines^[1]

Cell Line	IC50 (μM)
A2780	17.3
SKOV3	21.5
OVCAR3	24.8
TOV-21G	28.1
HeyA8	30.2

IC50 is the concentration that reduces the cell number by 50% compared to control cultures.[\[1\]](#)

Experimental Protocols

1. Cell Viability Assay (MTT Assay)

This protocol is used to determine the cytotoxic effects of **DWP-05195** on cancer cell lines.[\[1\]](#)

- Materials:
 - Human ovarian cancer cell lines (e.g., A2780, SKOV3)
 - RPMI 1640 medium with 10% FBS and 1% penicillin/streptomycin
 - **DWP-05195** (dissolved in a suitable solvent, e.g., DMSO)
 - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
 - 96-well plates
 - Microplate reader
- Procedure:
 - Seed cells in 96-well plates at an appropriate density and allow them to attach overnight.
 - Treat the cells with various concentrations of **DWP-05195** (e.g., 0, 7.5, 15, 30 μM) for the desired time period (e.g., 48 hours).[\[1\]](#)

- Add MTT solution to each well and incubate for a few hours, allowing viable cells to convert MTT to formazan.
- Solubilize the formazan crystals with a solubilization buffer (e.g., DMSO).
- Measure the absorbance at a specific wavelength using a microplate reader.
- Calculate cell viability as a percentage of the control (untreated) cells.

2. Apoptosis Assay (Annexin V-FITC Staining)

This protocol is used to quantify the induction of apoptosis by **DWP-05195**.^[1]

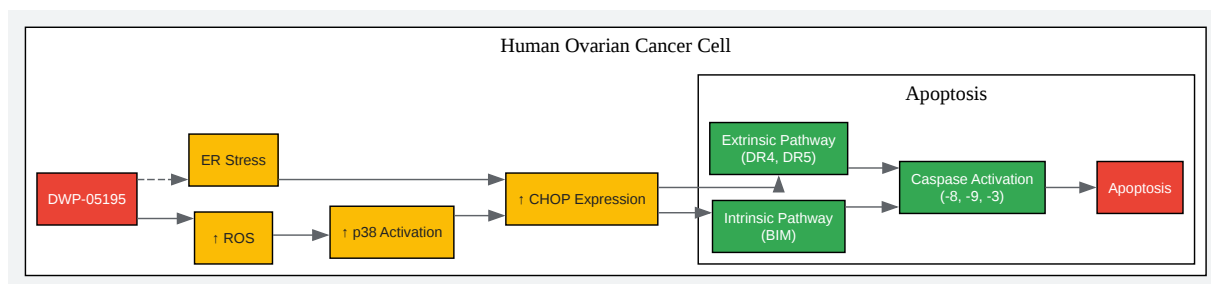
- Materials:
 - Treated and untreated cells
 - Annexin V-FITC Apoptosis Detection Kit
 - Flow cytometer
- Procedure:
 - Harvest cells after treatment with **DWP-05195**.
 - Wash the cells with cold PBS.
 - Resuspend the cells in the binding buffer provided in the kit.
 - Add Annexin V-FITC and propidium iodide (PI) to the cell suspension.
 - Incubate the cells in the dark.
 - Analyze the stained cells using a flow cytometer. Annexin V-positive cells are considered apoptotic.^[1]

3. Western Blotting for Apoptosis and ER Stress Markers

This protocol is used to detect the levels of key proteins involved in the apoptotic and ER stress pathways.

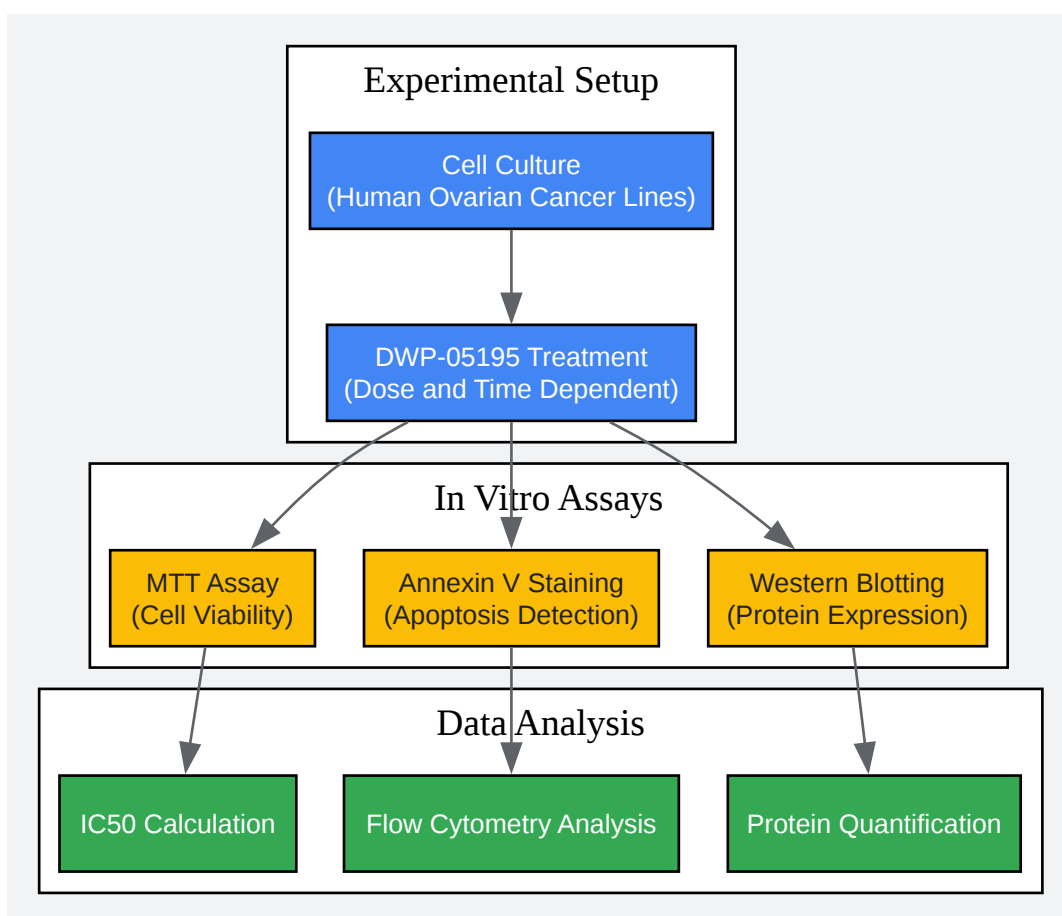
- Materials:
 - Treated and untreated cell lysates
 - Primary antibodies against cleaved caspase-3, -8, -9, and CHOP
 - Secondary antibodies (HRP-conjugated)
 - SDS-PAGE gels
 - PVDF membranes
 - Chemiluminescence detection reagents
- Procedure:
 - Lyse the cells to extract total proteins.
 - Determine protein concentration using a standard assay (e.g., BCA).
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane to prevent non-specific antibody binding.
 - Incubate the membrane with primary antibodies overnight.
 - Wash the membrane and incubate with HRP-conjugated secondary antibodies.
 - Detect the protein bands using a chemiluminescence substrate and an imaging system.

Visualizations



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Caption: Signaling pathway of **DWP-05195**-induced apoptosis in human ovarian cancer cells.



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Caption: General workflow for in vitro evaluation of **DWP-05195**.

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References

- 1. TRPV1 Antagonist DWP05195 Induces ER Stress-Dependent Apoptosis through the ROS-p38-CHOP Pathway in Human Ovarian Cancer Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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- 3. TRPV1 Antagonist DWP05195 Induces ER Stress-Dependent Apoptosis through the ROS-p38-CHOP Pathway in Human Ovarian Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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